

safety and handling precautions for dimethyl malonate

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Compound of Interest

Compound Name: *Dimethyl malonate*

Cat. No.: *B130434*

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An In-depth Technical Guide to the Safe Handling of **Dimethyl Malonate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **dimethyl malonate**, tailored for laboratory and research environments. The following sections detail the physical and chemical properties, hazard identification, handling and storage protocols, emergency procedures, and disposal considerations.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **dimethyl malonate** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	References
Molecular Formula	C ₅ H ₈ O ₄	[1][2]
Molecular Weight	132.11 g/mol	[3][4][5]
Appearance	Clear, colorless liquid	[3][4][6][7]
Boiling Point	180-181 °C	[2][7][8]
Melting Point	-62 °C	[2][7][8]
Flash Point	85 - 90 °C (185 - 194 °F) (closed cup)	[4][6][9]
Density	1.156 g/mL at 25 °C	[2][7][8]
Solubility	Soluble in alcohol and ether; slightly soluble in water.	[7][8][10]
Vapor Pressure	14.7 mmHg	[5]
Ignition Temperature	440 °C	[8]
Explosion Limits	1.3 - 17.4 %(V)	[7][8]

Hazard Identification and Classification

Dimethyl malonate is classified as a hazardous substance. Understanding its potential hazards is critical for safe handling.

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1][3]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[1][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation.[1][3]
Flammability	Combustible Liquid	Combustible liquid.[4][11]

Signal Word: Warning[1][3]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[1][3]

Safe Handling and Storage Protocols

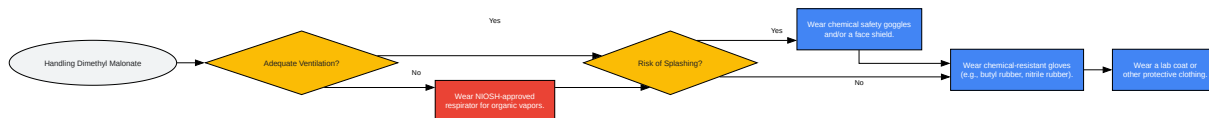
Adherence to proper handling and storage procedures is paramount to ensure the safety of laboratory personnel.

Engineering Controls

- Ventilation: Work in a well-ventilated area.[1][3] Use a chemical fume hood or local exhaust ventilation to keep airborne concentrations below exposure limits.[4][6] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.
[4]

Personal Protective Equipment (PPE)

The following diagram outlines the decision-making process for selecting appropriate PPE when handling **dimethyl malonate**.



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Caption: PPE selection workflow for handling **dimethyl malonate**.

Hygiene Measures

- Wash hands thoroughly after handling and before eating, drinking, or smoking.[3][6]
- Remove contaminated clothing and wash it before reuse.[6]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[1][6]
- Keep containers tightly closed when not in use.[3][6]
- Keep away from heat, sparks, open flames, and other sources of ignition.[4][11]
- Incompatible Materials: Strong oxidizing agents, acids, bases, and reducing agents.[6][11]

Emergency Procedures

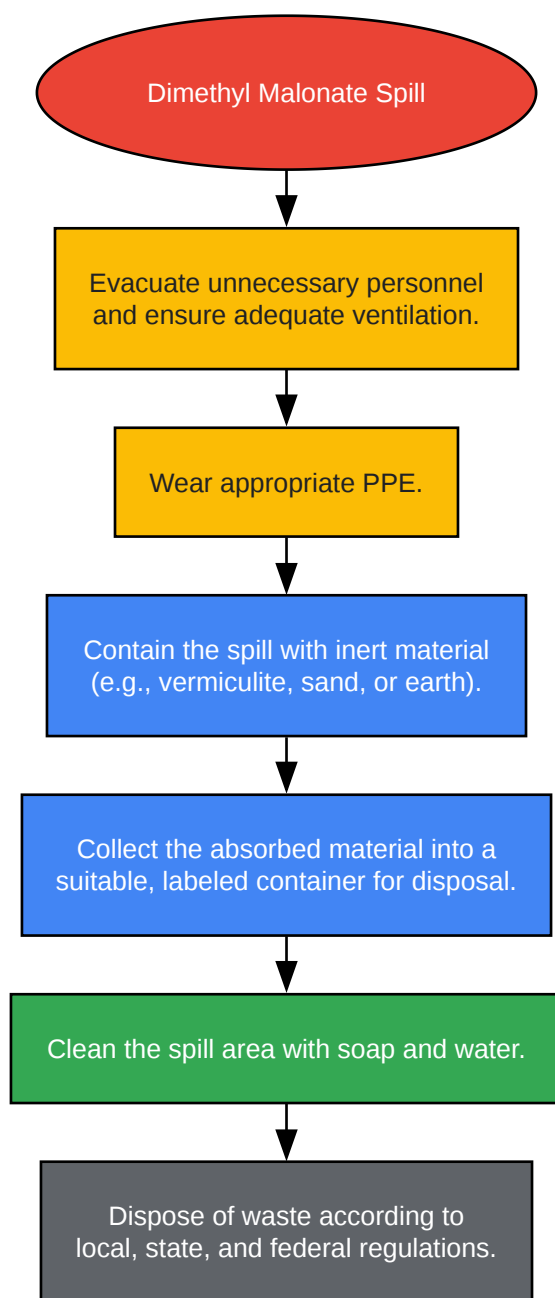
In the event of an emergency, follow these detailed protocols.

First-Aid Measures

Exposure Route	Protocol	References
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[4] [6] [12]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.	[1] [4] [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1] [3] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious and alert, give 2-4 cupfuls of milk or water to drink. Never give anything by mouth to an unconscious person. Seek medical attention.	[3] [6] [12]

Accidental Release Measures

The following workflow details the steps to be taken in case of a **dimethyl malonate** spill.



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Caption: Spill response workflow for **dimethyl malonate**.

- Environmental Precautions: Prevent the spill from entering drains, surface water, or groundwater.^{[1][13]}

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[1][3][4]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[3]
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide and carbon dioxide may be generated.[1][6] Vapors are heavier than air and may spread along floors.[13]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][6]

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[6]
- Conditions to Avoid: Heat, flames, sparks, and direct sunlight.[3][6] Incompatible materials.[6]
- Incompatible Materials: Strong oxidizing agents, acids, bases, and reducing agents.[6][11]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide.[1][6]

Toxicological Information

The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Toxicity Data	Value	Species	Reference
Oral LD50	5331 mg/kg	Rat	[6][10]
Dermal LD50	>5 g/kg	Rabbit	[6][12]
Skin Irritation	Draize test: 500 mg/24H	Rabbit	[6]

Disposal Considerations

- Waste Disposal: Dispose of this material and its container at a licensed hazardous waste collection point.[14][15] Waste must be disposed of in accordance with federal, state, and

local environmental control regulations.[4] This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[12]

- Contaminated Packaging: Dispose of as unused product.[12][15]

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